7-Chloroperfluoroheptanoyl chloride chemical properties

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Compound of Interest

Compound Name:	*7-Chloroperfluoroheptanoyl chloride*
CAS No.:	*662-62-4*
Cat. No.:	*B1304053*

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Technical Guide: **7-Chloroperfluoroheptanoyl Chloride**

CAS Number: 662-62-4 Formula: C

Cl

F

O Molecular Weight: 398.96 g/mol [1][2]

Executive Summary

7-Chloroperfluoroheptanoyl chloride is a specialized organofluorine building block characterized by a lipophobic perfluorinated chain terminated by a reactive acyl chloride on one end and a chemically stable chlorine atom on the other. This bifunctionality makes it a critical intermediate in the synthesis of fluorinated surfactants, pharmaceutical linkers, and high-performance surface coatings. Its primary utility lies in introducing a perfluoroheptyl (

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) motif into organic molecules via nucleophilic acyl substitution, while the terminal chlorine provides a handle for potential (albeit difficult) secondary functionalization or serves as a stable, non-reactive terminus in physiological environments.

Physicochemical Profile

The following data aggregates experimental and predicted values for CAS 662-62-4.[3]

Property	Value	Notes
Appearance	Clear, colorless liquid	Pungent, acrid odor typical of acid chlorides.
Boiling Point	141–142 °C	At 760 mmHg. Significantly higher than non-fluorinated analogs due to molecular weight.
Density	~1.73 g/mL	High density characteristic of perfluorinated compounds.
Refractive Index	1.327–1.329	Very low, typical of highly fluorinated materials.
Solubility	Soluble in fluorocarbons, ethers, DCM	Reacts violently with water and alcohols.
Stability	Moisture Sensitive	Hydrolyzes rapidly to 7-chloroperfluoroheptanoic acid and HCl.

Synthetic Pathways & Production

The synthesis of **7-chloroperfluoroheptanoyl chloride** typically proceeds via the oxidation of telomer-derived precursors. The most robust laboratory-scale protocol involves the activation of the corresponding carboxylic acid.

Industrial/Precursor Synthesis (Telomerization)

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The perfluoro chain is constructed via the telomerization of tetrafluoroethylene (TFE) initiated by a chlorinating agent or iodine monochloride, followed by oxidation.



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Figure 1: Synthetic pathway from TFE monomer to the final acid chloride.[4]

Experimental Protocol: Acid to Acid Chloride Conversion

Objective: Convert 7-chloroperfluoroheptanoic acid to **7-chloroperfluoroheptanoyl chloride** with >98% conversion. Safety: Work in a fume hood.

releases

and

gases.

Reagents:

- 7-Chloroperfluoroheptanoic acid (1.0 eq)
- Thionyl Chloride (

) (1.5 eq)
- DMF (Catalytic, 1-2 drops)
- Solvent: Neat (preferred) or anhydrous Dichloromethane.

Step-by-Step Methodology:

- Setup: Equip a flame-dried round-bottom flask with a magnetic stir bar and a reflux condenser topped with a

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drying tube or

line.

- Addition: Charge the flask with 7-chloroperfluoroheptanoic acid. Add thionyl chloride slowly via syringe. Add catalytic DMF.[5] Note: Gas evolution (HCl/SO2) will begin immediately.
- Reflux: Heat the mixture to reflux (approx. 80°C if neat) for 3–4 hours. Monitor cessation of gas evolution.
- Purification:
  - Remove excess

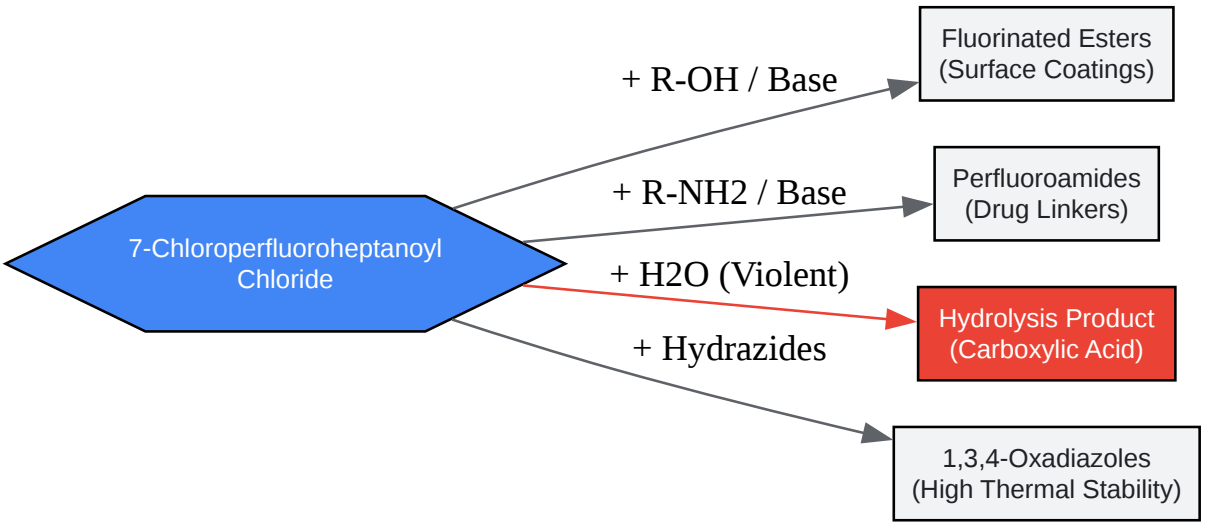
    via vacuum distillation (rotary evaporator with a base trap).
  - Distillation: Distill the crude oil under reduced pressure (or atmospheric if stable) to collect the fraction boiling at 141–142°C.
- Storage: Store in a Schlenk flask or sealed ampoule under argon at 4°C.

Reactivity & Applications in R&D

The perfluoroalkyl chain exerts a strong electron-withdrawing inductive effect (-I) on the carbonyl carbon, making this acid chloride significantly more electrophilic than non-fluorinated analogs (e.g., heptanoyl chloride).

Reactivity Profile

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Figure 2: Divergent reactivity of the acid chloride core.

Strategic Applications

- Medicinal Chemistry (Fluorous Tagging):
  - Used to attach a "fluorous ponytail" to drug candidates. This alters the partition coefficient (LogP), potentially improving membrane permeability or metabolic stability.
  - The

    -chloro group is relatively inert under physiological conditions but can be used for late-stage functionalization (e.g., radical substitution) if needed.
- Surface Engineering:
  - Reaction with hydroxylated surfaces (glass, silicon) creates a self-assembled monolayer (SAM) that is both hydrophobic and oleophobic.
  - The terminal chlorine allows for "post-functionalization" of the surface, unlike fully fluorinated (

    -terminated) coatings.

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Safety & Handling

- Corrosivity: Causes severe skin burns and eye damage. The hydrolysis produces HCl and potentially HF if thermal decomposition occurs.
- Inhalation: Fatal if inhaled. Use only in a chemical fume hood.
- First Aid:
  - Skin: Wash immediately with polyethylene glycol 400 (if available) or copious water.
  - Eyes: Rinse continuously for 15 minutes.
- Waste: Quench carefully into a large volume of ice water containing sodium bicarbonate before disposal.

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